

1,8-dichloroanthraquinone solubility in organic solvents

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Compound of Interest

Compound Name: 1,8-Dichloroanthraquinone

Cat. No.: B031358

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An In-Depth Technical Guide to the Solubility of **1,8-Dichloroanthraquinone** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-dichloroanthraquinone is a chlorinated derivative of anthraquinone. As an important chemical intermediate, particularly in the synthesis of dyes and pigments, a thorough understanding of its solubility in various organic solvents is crucial for process design, reaction optimization, and formulation development.^{[1][2]} This technical guide provides a comprehensive overview of the available solubility data for **1,8-dichloroanthraquinone**, details experimental protocols for its determination, and presents a logical workflow for solubility assessment.

Physicochemical Properties of 1,8-Dichloroanthraquinone

A foundational understanding of the physicochemical properties of **1,8-dichloroanthraquinone** is essential for interpreting its solubility characteristics.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₆ Cl ₂ O ₂	[3]
Molar Mass	277.10 g/mol	
Melting Point	201.5-203 °C	
Appearance	Yellow crystalline solid	[2]
CAS Number	82-43-9	[3]

Quantitative Solubility of 1,8-Dichloroanthraquinone

Quantitative solubility data for **1,8-dichloroanthraquinone** in a wide range of organic solvents is not extensively available in published literature. However, the following data has been compiled from available sources. For comparative purposes, solubility data for the parent compound, 9,10-anthraquinone, and the related 1-chloroanthraquinone are also presented.

Table 1: Quantitative Solubility of **1,8-Dichloroanthraquinone**

Solvent	Temperature (°C)	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Not Specified	11.11 mg/mL	

Table 2: Qualitative Solubility of **1,8-Dichloroanthraquinone**

Solvent	Solubility	Reference
Water	Slightly soluble	[2]
Acetone	Soluble	
Chloroform	Soluble	
Benzene	Soluble	
Hot Amyl Alcohol	Soluble	[4]
Hot Alcohol	Slightly Soluble	[4]

Table 3: Comparative Solubility of 9,10-Anthraquinone (CAS: 84-65-1)

Solvent	Temperature (°C)	Solubility (g/100g)	Reference
Ethanol (boiling)	78	2.25	[5]
Ethanol (room temp.)	~20-25	Almost insoluble	[5]

Table 4: Comparative Solubility of 1-Chloroanthraquinone (CAS: 82-44-0)

Solvent	Solubility	Reference
Water	Insoluble	[4]
Hot Alcohol	Slightly Soluble	[4]
Nitrobenzene	Soluble	[4]
Hot Amyl Alcohol	Soluble	[4]
Benzene	Soluble	[4]
Dimethyl Sulfoxide (DMSO)	Soluble	[6]
Acetone	Soluble	[6]
Ethanol	Soluble	[6]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the experimental determination of the solubility of **1,8-dichloroanthraquinone** in organic solvents.

Gravimetric Method (Shake-Flask Method)

This method is considered the "gold standard" for determining thermodynamic equilibrium solubility.[7]

4.1.1. Principle

An excess of the solid solute is equilibrated with a solvent at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined by weighing the residue after solvent evaporation.[8]

4.1.2. Materials and Apparatus

- **1,8-dichloroanthraquinone** (analytical grade)
- Organic solvents (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Oven or vacuum desiccator

4.1.3. Procedure

- **Preparation of Saturated Solution:** Add an excess amount of **1,8-dichloroanthraquinone** to a glass vial containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.

- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant (the clear solution) using a pipette. To avoid transferring any solid particles, it is recommended to use a syringe fitted with a compatible filter.
- **Solvent Evaporation:** Transfer the collected supernatant to a pre-weighed, clean, and dry container (e.g., a glass beaker or evaporating dish). Carefully evaporate the solvent in a fume hood, oven at a temperature below the boiling point of the solvent and the melting point of the solute, or under reduced pressure using a rotary evaporator.
- **Drying and Weighing:** Once the solvent is completely removed, place the container with the residue in a vacuum desiccator to remove any residual solvent until a constant weight is achieved. Weigh the container with the dry solute.
- **Calculation:** The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of residue (g)}) / (\text{Volume of supernatant withdrawn (L)})$$

UV-Vis Spectroscopic Method

This method is a rapid and convenient way to determine solubility, especially for compounds that have a strong chromophore, such as **1,8-dichloroanthraquinone**.^[9]

4.2.1. Principle

The concentration of a solute in a solution can be determined by measuring its absorbance of light at a specific wavelength and applying the Beer-Lambert Law. A calibration curve is first established using solutions of known concentrations.

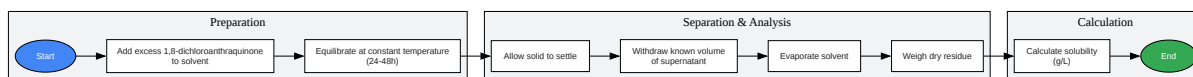
4.2.2. Materials and Apparatus

- UV-Vis Spectrophotometer
- Quartz cuvettes
- All materials and apparatus listed for the Gravimetric Method

4.2.3. Procedure

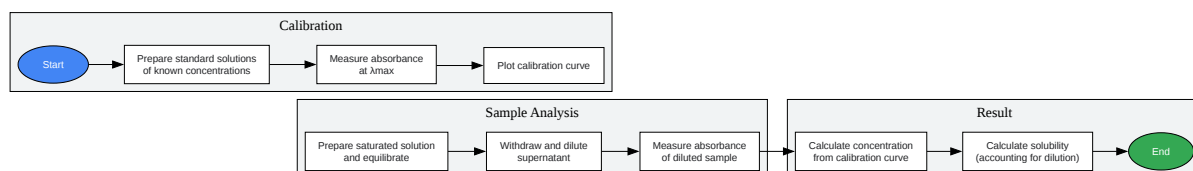
- Determination of Maximum Wavelength (λ_{max}): Prepare a dilute solution of **1,8-dichloroanthraquinone** in the desired solvent. Scan the solution over a range of wavelengths (e.g., 200-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a stock solution of **1,8-dichloroanthraquinone** of a known concentration in the chosen solvent.
 - Perform a series of dilutions to obtain at least five standard solutions of different, known concentrations.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **1,8-dichloroanthraquinone** as described in the Gravimetric Method (steps 1-3).
 - Withdraw a sample of the supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measurement and Calculation:
 - Measure the absorbance of the diluted sample at λ_{max} .
 - Use the equation of the calibration curve to calculate the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

Mandatory Visualizations



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Caption: Experimental workflow for the gravimetric determination of solubility.



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Caption: Experimental workflow for the UV-Vis spectroscopic determination of solubility.

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